

Ethyl laurate CAS number and molecular structure

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Compound of Interest

Compound Name: Ethyl Laurate

Cat. No.: B125891

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An In-depth Technical Guide to **Ethyl Laurate**

Introduction

Ethyl laurate, also known as ethyl dodecanoate, is the fatty acid ester formed from lauric acid and ethanol.[1][2] Its CAS Registry Number is 106-33-2.[2][3] This colorless, oily liquid possesses a mild, fruity-floral, and waxy odor and is found naturally in various fruits and alcoholic beverages like apples, melons, and wine.[2][4][5] Due to its favorable physicochemical properties, low toxicity, and biodegradability, **ethyl laurate** serves as a versatile compound in numerous industrial and research applications.[3] It is widely utilized as a flavoring agent in the food industry, an emollient and fragrance component in cosmetics, and increasingly, as a critical excipient in pharmaceutical formulations.[1][3][6] For drug development professionals, its role as a solvent, penetration enhancer, and carrier for active pharmaceutical ingredients (APIs) is of particular interest for improving the solubility and bioavailability of therapeutic agents.[1][3]

Molecular Structure

Ethyl laurate is structurally composed of a 12-carbon lauric acid chain linked to an ethyl group via an ester bond.[1]

- Chemical Formula: $C_{14}H_{28}O_2$ [3][7]
- Synonyms: Ethyl dodecanoate, Lauric acid ethyl ester, Dodecanoic acid ethyl ester[2][3]

- IUPAC Name: Ethyl dodecanoate[8]

Physicochemical Properties

The physical and chemical characteristics of **ethyl laurate** are summarized in the table below. It is miscible with organic solvents like ethanol and ether but is insoluble in water.[1][4][9]

Property	Value	References
Molecular Weight	228.37 g/mol	[3][7]
Appearance	Colorless to pale yellow oily liquid	[3][4][9]
Melting Point	-7°C to -10°C	[1][4][9]
Boiling Point	269 - 271 °C	[1][4][9]
Density	0.863 g/cm ³ (at 20°C)	[4][10]
Refractive Index	n _{20/D} 1.430 - 1.434	[2][3]
Flash Point	>113 °C (>230 °F)	[2][9]
Vapor Pressure	0.1 hPa (at 60 °C)	[2][4]
Water Solubility	Insoluble	[1][4][9]
LogP	6.02	[2]

Synthesis of Ethyl Laurate

Ethyl laurate is primarily synthesized through the esterification of lauric acid with ethanol. Various catalytic methods have been developed to optimize reaction efficiency and yield.

Experimental Protocol 1: Acid-Catalyzed Esterification

This is a traditional method for synthesizing **ethyl laurate**. [1]

Materials:

- Lauric acid (C₁₂H₂₄O₂)

- Ethanol (C₂H₅OH), absolute
- Sulfuric acid (H₂SO₄), concentrated (as catalyst)
- Sodium bicarbonate (NaHCO₃) solution, saturated
- Anhydrous magnesium sulfate (MgSO₄)
- Reaction flask with reflux condenser, separating funnel, distillation apparatus

Methodology:

- Combine lauric acid and an excess of absolute ethanol in a round-bottom flask. The molar ratio of ethanol to lauric acid is typically between 2:1 and 8:1.[\[11\]](#)
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the mixture to reflux for several hours to drive the esterification reaction to completion.
- After cooling, transfer the mixture to a separating funnel and wash sequentially with water and a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash again with water to remove any remaining salts.
- Dry the organic layer (**ethyl laurate**) over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **ethyl laurate** by distillation under reduced pressure to obtain the final product.

Experimental Protocol 2: Solvent-Free Enzymatic Synthesis

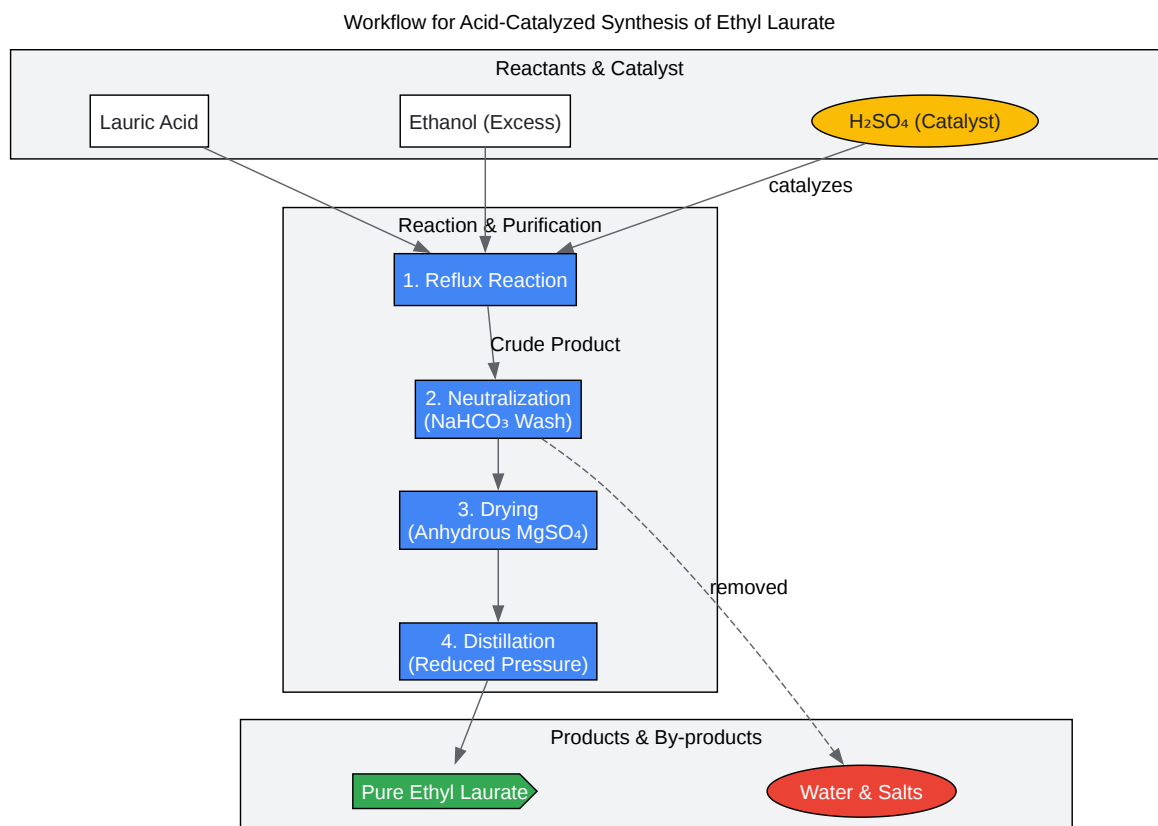
Enzymatic synthesis offers a more environmentally friendly "green chemistry" approach with high specificity and milder reaction conditions.[\[7\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Lauric acid
- Ethanol
- Immobilized lipase (e.g., Fermase CALB™ 10,000)[[11](#)][[12](#)]
- Molecular sieves (to remove water by-product)[[11](#)]
- Mechanically stirred reactor

Methodology:

- Add equimolar amounts of lauric acid and ethanol (e.g., 50 mmol each) to the reactor.[[11](#)] A 2:1 molar ratio of ethanol to lauric acid can also be used.[[11](#)]
- Stir the mixture at a constant temperature (e.g., 60°C) for approximately 10 minutes to ensure homogeneity.[[11](#)]
- Initiate the reaction by adding the immobilized lipase catalyst (e.g., 2-2.5% w/w of total substrates) and molecular sieves (e.g., 12% w/w) to the reactor.[[11](#)][[12](#)]
- Maintain the reaction at the set temperature and agitation speed (e.g., 200 rpm) for the required duration (e.g., 4 hours).[[11](#)][[12](#)]
- Monitor the reaction progress by taking periodic samples and analyzing the acid value via titration or product formation via gas chromatography (GC).[[7](#)][[11](#)]
- Upon completion, separate the immobilized enzyme from the product mixture by filtration. The enzyme can be washed, dried, and reused for subsequent batches.[[11](#)]
- The resulting **ethyl laurate** product is typically of high purity and may not require extensive downstream purification.



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Caption: Workflow for the synthesis of **ethyl laurate** via acid-catalyzed esterification.

Applications in Drug Development

Ethyl laurate's properties make it a valuable excipient in the pharmaceutical industry.

- **Solvent and Carrier:** It serves as a solvent and carrier for drug formulations, which can enhance the solubility and bioavailability of poorly water-soluble active ingredients.[3]
- **Topical Formulations:** In topical and transdermal drug delivery systems, it functions as a skin-conditioning agent and penetration enhancer, improving the absorption of APIs through the skin.[1]
- **Emollient and Emulsifier:** Its emulsifying properties help stabilize mixtures and improve the texture of creams and lotions used for drug delivery.[1][3]

Safety and Toxicology

Ethyl laurate is generally considered safe for its intended uses in food, cosmetic, and pharmaceutical applications.[1]

- Toxicity: It exhibits low acute toxicity, with an oral LD50 in rabbits greater than 5000 mg/kg.[2]
- Irritation: Direct contact may cause mild skin and eye irritation.[13][14] It is recommended to wash skin thoroughly after handling and to use in a well-ventilated area.[14]
- Sensitization: While not expected to cause skin sensitization in the general population, it has the potential to induce it in a small fraction of individuals at high concentrations.[5][13] The Research Institute for Fragrance Materials (RIFM) has established maximum acceptable concentration levels to prevent this.[5]
- Genotoxicity: Studies indicate that **ethyl laurate** does not present a concern for genotoxicity or mutagenicity.[13][15]
- Metabolism: It is expected to be hydrolyzed in the body to lauric acid and ethanol, both of which are metabolized through normal physiological pathways.[16]

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